

Proper Disposal Procedures for (-)-Isolongifolol

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Compound of Interest

Compound Name: (-)-Isolongifolol

Cat. No.: B075120

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Disclaimer: A comprehensive Safety Data Sheet (SDS) with specific GHS classifications and detailed disposal instructions for **(-)-Isolongifolol** (CAS No. 1139-17-9) is not readily available in the public domain. The following procedures are based on general best practices for the disposal of hazardous laboratory chemicals and the limited safety information available. This compound should be handled by trained professionals in a laboratory setting.

Based on available data, **(-)-Isolongifolol** has a Water Hazard Class (WGK) of 3 in Germany, signifying it is highly hazardous to water. Therefore, under no circumstances should this chemical be disposed of down the drain or released into the environment.

Immediate Safety and Handling

Before beginning any disposal procedure, ensure you are wearing appropriate Personal Protective Equipment (PPE).

- **Eye Protection:** Safety goggles with side-shields.
- **Hand Protection:** Chemically resistant protective gloves (e.g., nitrile).
- **Skin and Body Protection:** A standard laboratory coat. Impervious clothing may be necessary if handling large quantities.
- **Respiratory Protection:** Use in a well-ventilated area or under a fume hood. Avoid breathing dust or vapors.^[1]

Step-by-Step Disposal Protocol

This protocol outlines the procedure for collecting and disposing of **(-)-Isolongifolol** waste.

Step 1: Waste Segregation and Collection

- Treat all **(-)-Isolongifolol**, including pure substance, contaminated solutions, and any items used for its handling (e.g., weigh boats, contaminated wipes, pipette tips), as hazardous waste.
- Collect solid and liquid waste in separate, dedicated containers. Do not mix with other waste streams unless compatibility is confirmed.

Step 2: Container Selection and Labeling

- Container Type: Use a chemically compatible, leak-proof container with a secure screw cap. High-density polyethylene (HDPE) is a suitable choice for many organic solids and solutions.
- Labeling: Clearly label the waste container with a hazardous waste tag before adding any waste. The label must include:
 - The words "Hazardous Waste".
 - The full chemical name: "**(-)-Isolongifolol**".
 - The specific components and their approximate concentrations if it is a solution.
 - Relevant hazard warnings (e.g., "Highly Hazardous to Water").

Step 3: On-site Storage

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.^[2]
- The SAA should be under the direct supervision of laboratory personnel, away from drains, and in a location that minimizes the risk of spills.^{[2][3]}
- Ensure the container is kept closed at all times, except when adding waste.^[4]
- Do not fill containers beyond 90% of their capacity to allow for expansion.^[4]

Step 4: Arranging for Final Disposal

- **(-)-Isolongifolol** waste must be disposed of through your institution's Environmental Health & Safety (EH&S) office or a licensed hazardous waste management contractor.
- Follow your institution's specific procedures for requesting a hazardous waste pickup.
- DO NOT attempt to treat or neutralize the chemical unless you have a validated and approved protocol for doing so. No specific deactivation procedures for this compound were found.

Step 5: Spill Management

- In the event of a small spill, absorb the material with a non-reactive absorbent material (e.g., diatomite, universal binders).
- Collect the contaminated absorbent material and any contaminated surfaces into your hazardous waste container.
- Decontaminate the area by scrubbing with a suitable solvent like alcohol, and collect the rinsate as hazardous waste.

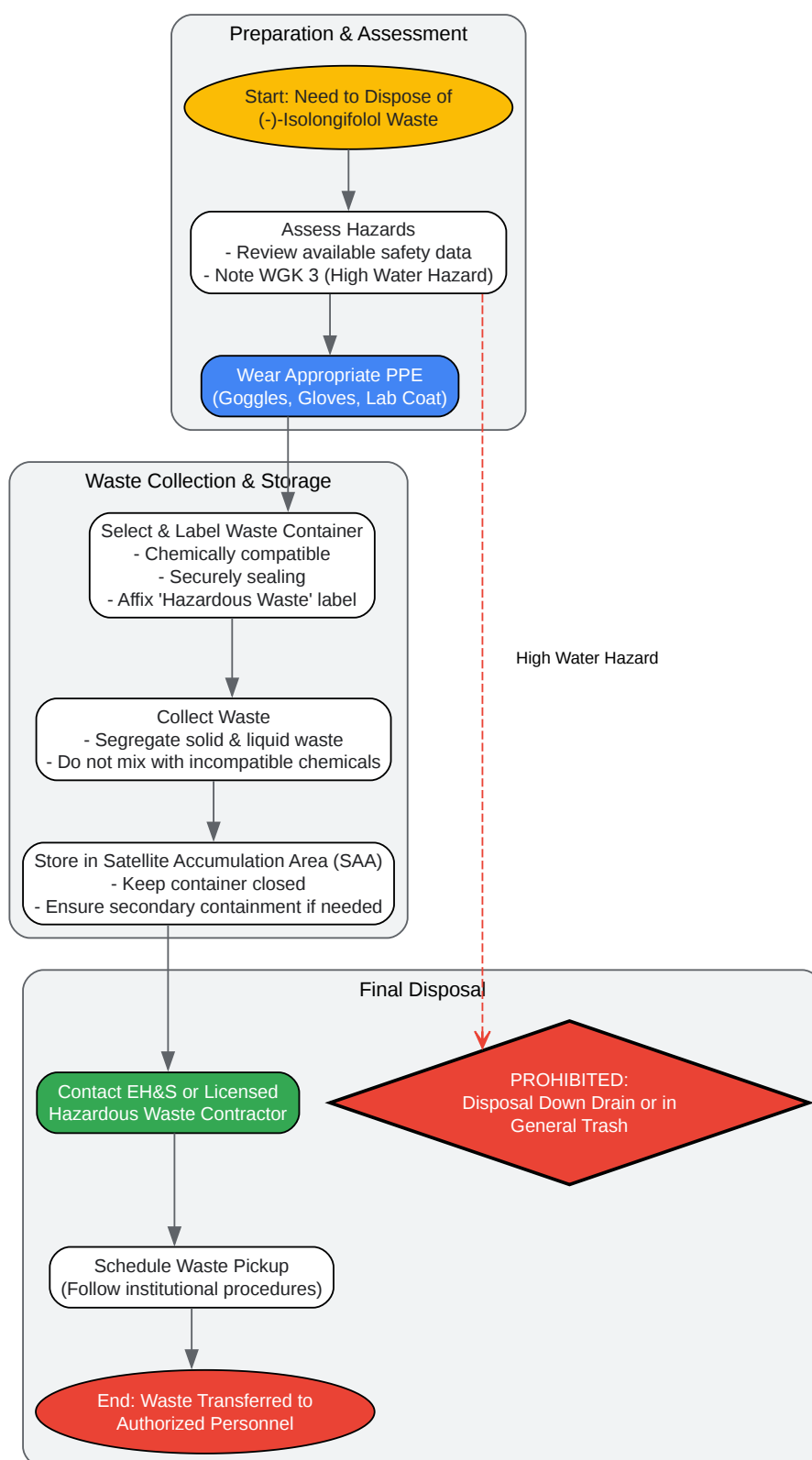
Chemical and Physical Properties

The following table summarizes key quantitative data for **(-)-Isolongifolol**, which is essential for its safe handling and proper disposal assessment.

Property	Value	Source
CAS Number	1139-17-9	[1][5]
Molecular Formula	C ₁₅ H ₂₆ O	[1][5][6]
Molecular Weight	222.37 g/mol	[5][6]
Melting Point	113-114 °C	[1]
Boiling Point	300.9 °C at 760 mmHg	[1]
Flash Point	139.6 °C	[1]
Water Hazard Class (WGK)	3 (Highly hazardous to water)	[1]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **(-)-Isolongifolol** in a laboratory setting.



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Caption: Workflow for the safe disposal of (-)-Isolongifolol.

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